

Health and Safety Considerations for Handling 4-Vinylbiphenyl: A Technical Guide

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Compound of Interest

Compound Name: 4-Vinylbiphenyl

Cat. No.: B1584822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **4-Vinylbiphenyl** (also known as 4-phenylstyrene). Due to its chemical properties and potential hazards, a thorough understanding and implementation of safety protocols are imperative for all personnel working with this compound. This document summarizes key data from safety data sheets (SDS) and outlines general best practices for laboratory safety.

Physicochemical and Hazard Profile

4-Vinylbiphenyl is a solid organic compound with specific properties that necessitate careful handling.^[1] A summary of its key physical and chemical properties is provided below.

Table 1: Physical and Chemical Properties of **4-Vinylbiphenyl**

Property	Value
Appearance	Cream solid[1]
Molecular Formula	C14H12[1]
Molecular Weight	180.25 g/mol [1]
Melting Point	115 - 116 °C / 239 - 240.8 °F[1]
Boiling Point	No information available[1]
Flash Point	No information available[1]
Solubility	No information available[1]
Stability	Moisture sensitive[1]

The primary hazards associated with **4-Vinylbiphenyl** are skin, eye, and respiratory irritation, and it is harmful if swallowed.[2][3] It is also recognized as being very toxic to aquatic life with long-lasting effects.[3]

Table 2: GHS Hazard Information for **4-Vinylbiphenyl**

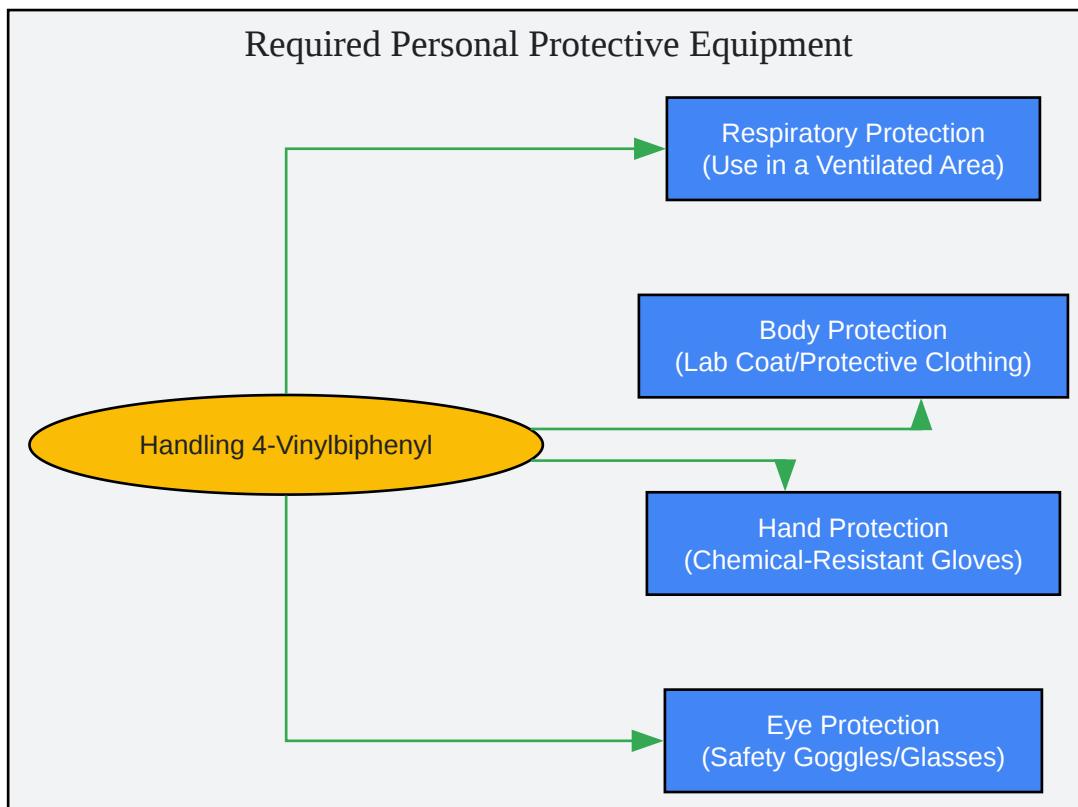
Hazard Class	Hazard Statement
Acute toxicity, Oral	Harmful if swallowed.[2]
Skin irritation	Causes skin irritation.[2][3]
Eye irritation	Causes serious eye irritation.[2][3]
Specific target organ toxicity — single exposure	May cause respiratory irritation.[2][3]
Hazardous to the aquatic environment, long-term hazard	May cause long lasting harmful effects to aquatic life.[4]

Health and Safety Recommendations

Given the identified hazards, strict adherence to safety protocols is crucial when handling **4-Vinylbiphenyl**.

Personal Protective Equipment (PPE)

The following diagram outlines the essential personal protective equipment required when working with **4-Vinylbiphenyl**.



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Caption: Essential PPE for handling **4-Vinylbiphenyl**.

Safe Handling and Storage

To minimize exposure and ensure stability, the following handling and storage procedures should be followed:

- Handling:
 - Avoid contact with skin, eyes, and clothing.[1]
 - Avoid ingestion and inhalation.[1]

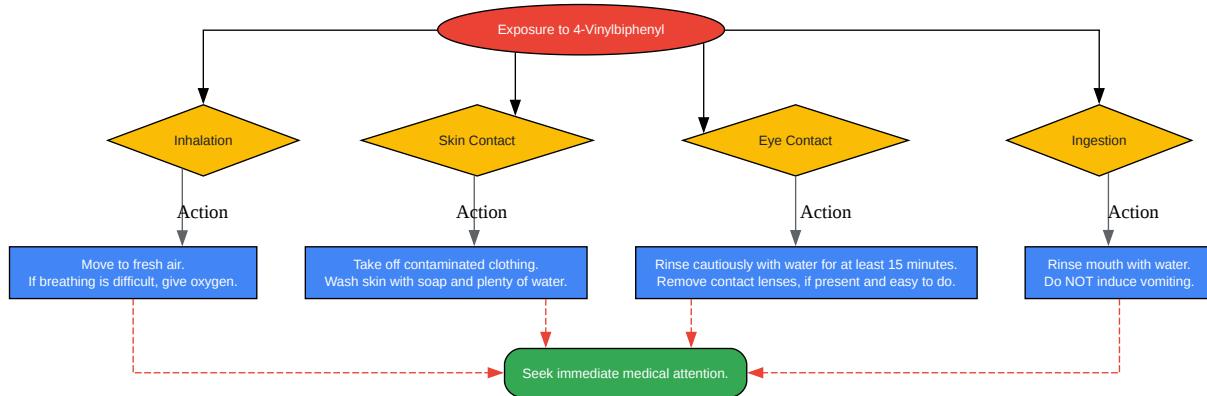
- Prevent dust formation.[[1](#)]
- Use only in a well-ventilated area, such as a chemical fume hood.[[3](#)]
- Wash hands thoroughly after handling.[[3](#)]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.
 - Protect from moisture as the compound is moisture-sensitive.[[1](#)]
 - Store at 2-8°C.[[5](#)]
 - Keep away from incompatible materials such as strong oxidizing agents.[[1](#)]

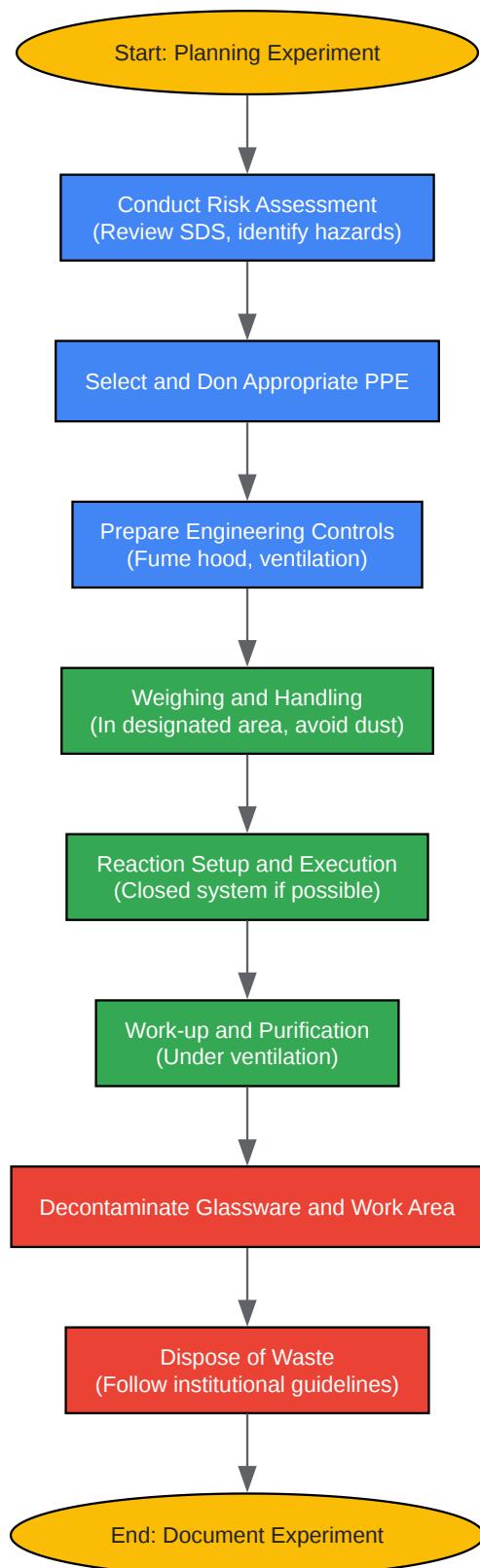
Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

The following decision tree outlines the initial first-aid steps to be taken upon exposure to **4-Vinylbiphenyl**.





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